

The Pharmacological Profile of Ginnol: A Review of Current Knowledge

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Compound of Interest

Compound Name: *Ginnol*

Cat. No.: *B1258068*

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For the attention of: Researchers, Scientists, and Drug Development Professionals.

This technical guide serves to consolidate the current publicly available scientific information regarding the pharmacological properties of **Ginnol**. Despite a comprehensive search of scientific literature and chemical databases, it is crucial to note that detailed pharmacological data for **Ginnol** is exceptionally scarce. This document will summarize the known chemical and natural source information for **Ginnol** and address the significant gaps in the scientific understanding of its biological activities.

Chemical Identity and Natural Occurrence

Ginnol is a naturally occurring fatty alcohol. Its chemical identity is established as (10S)-nonacosan-10-ol[1].

Table 1: Chemical and Physical Properties of **Ginnol**

Property	Value	Source
IUPAC Name	(10S)-nonacosan-10-ol	PubChem[1]
Synonyms	Ginnol, Celidoniol, (10S)-10-Nonacosanol	PubChem[1]
Molecular Formula	C29H60O	PubChem[1]
Molecular Weight	424.8 g/mol	PubChem[1]
CAS Number	2606-50-0	The Good Scents Company, DC Chemicals, Chemsrsc, AbMole BioScience

Ginnol has been identified as a constituent of several plant species, including *Spiraea formosana*, *Crataegus pinnatifida*, and *Lonicera macranthoides*[1][2][3][4][5].

Pharmacological Properties: A Notable Lack of Data

A thorough review of scientific literature reveals a significant lack of published research on the pharmacological properties of isolated **Ginnol**. While one commercial source makes a high-level claim that **Ginnol** possesses "antibacterial and anti-free radical properties," this assertion is not substantiated by any provided experimental data, peer-reviewed studies, or detailed protocols[6].

At present, there is no publicly available information regarding:

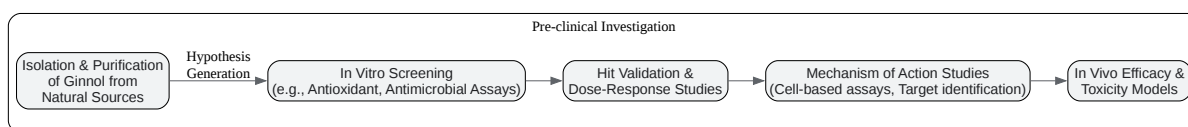
- **Mechanism of Action:** The specific molecular targets and signaling pathways through which **Ginnol** may exert any biological effects are unknown.
- **Quantitative Efficacy and Potency:** Data such as IC50, EC50, or in vivo efficacy data are not available.
- **Pharmacokinetics:** Information on the absorption, distribution, metabolism, and excretion (ADME) of **Ginnol** has not been published.
- **Pharmacodynamics:** The physiological and biochemical effects of **Ginnol** on biological systems have not been characterized in the scientific literature.

Due to this absence of primary research, the core requirements for a detailed technical whitepaper, including quantitative data tables, experimental protocols, and signaling pathway diagrams, cannot be fulfilled.

Future Research Directions

The identification of **Ginnol** in various plant species, some with histories in traditional medicine, suggests that it could be a subject for future pharmacological investigation. The unsubstantiated claims of antibacterial and antioxidant activity could serve as a starting point for preliminary screening studies.

A logical workflow for initiating the pharmacological characterization of **Ginnol** would be as follows:



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Figure 1. A proposed experimental workflow for the initial pharmacological evaluation of **Ginnol**.

Conclusion

In conclusion, **Ginnol** is a chemically defined natural product with a notable absence of robust pharmacological data in the public domain. The scientific community has not yet published studies that would allow for a detailed understanding of its biological properties. The information presented in this guide highlights the current knowledge gaps and underscores the need for foundational research to determine if **Ginnol** possesses any therapeutic potential. For researchers and drug development professionals, **Ginnol** represents an uncharacterized

natural compound for which basic biological screening is the necessary first step to ascertain any pharmacological relevance.

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References

- 1. Ginnol|CAS 2606-50-0|DC Chemicals [dcchemicals.com]
- 2. Ginnol | CAS#:2606-50-0 | Chemsrce [chemsrc.com]
- 3. abmole.com [abmole.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Ginnol|2606-50-0|COA [dcchemicals.com]
- 6. ginnol, 2606-50-0 [thegoodscentscompany.com]
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